

Application Notes and Protocols for UCSF924

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Compound of Interest

Compound Name: UCSF924

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A Selective Dopamine D4 Receptor Agonist

Audience: Researchers, scientists, and drug development professionals.

Product Information

UCSF924 is a potent and selective partial agonist for the dopamine D4 receptor (DRD4), a G protein-coupled receptor (GPCR) implicated in various neuropsychiatric disorders. With a high affinity and selectivity for DRD4 over other dopamine receptor subtypes (D2 and D3) and a panel of over 320 other GPCRs, **UCSF924** serves as a valuable chemical probe for investigating the physiological and pathological roles of the D4 receptor.

Chemical Properties:

Property	Value
Formal Name	6-methyl-2-[[[(3-phenoxypropyl)amino]methyl]-4-quinolinol
CAS Number	1434515-70-4
Molecular Formula	C ₂₀ H ₂₂ N ₂ O ₂
Formula Weight	322.4 g/mol
Purity	≥98%
Formulation	A solid

Solubility and Storage

Proper dissolution and storage of **UCSF924** are critical for maintaining its stability and ensuring experimental reproducibility. The following tables summarize the solubility of **UCSF924** in various solvents and the recommended storage conditions.

Solubility Data:

Solvent	Solubility	Concentration	Notes
DMSO	Soluble	≥ 50 mg/mL	Use of freshly opened, anhydrous DMSO and sonication is recommended to aid dissolution.
Acetonitrile	Slightly Soluble	0.1 - 1 mg/mL	
In Vivo Formulation 1	≥ 2.5 mg/mL	7.75 mM	A clear solution can be achieved with 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
In Vivo Formulation 2	≥ 2.5 mg/mL	7.75 mM	A clear solution can be achieved with 10% DMSO and 90% (20% SBE-β-CD in Saline).
In Vivo Formulation 3	≥ 2.5 mg/mL	7.75 mM	A clear solution can be achieved with 10% DMSO and 90% Corn Oil.

Storage Conditions:

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Long-term (months to years)	Store in a dry, dark place. Stable for several weeks at ambient temperature during shipping.
0 - 4°C	Short-term (days to weeks)		
Stock Solution (in Solvent)	-80°C	Up to 6 months	Aliquot to prevent repeated freeze-thaw cycles.
-20°C	Up to 1 month		

Experimental Protocols

Preparation of Stock Solution for In Vitro Assays (e.g., 10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **UCSF924** in DMSO.

Materials:

- **UCSF924** solid powder
- Anhydrous, high-purity dimethyl sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes
- Vortex mixer
- Bath sonicator

Protocol:

- **Pre-weigh UCSF924:** In a clean, dry weighing vessel, carefully weigh out the desired amount of **UCSF924** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.224 mg of **UCSF924**.
- **Add DMSO:** Transfer the weighed **UCSF924** to a sterile amber microcentrifuge tube. Add the calculated volume of fresh, anhydrous DMSO to the tube. For a 10 mM solution with 3.224 mg of **UCSF924**, add 1 mL of DMSO.
- **Initial Dissolution:** Tightly cap the tube and vortex vigorously for 1-2 minutes to facilitate initial dissolution.
- **Sonication:** If the solution is not completely clear, place the tube in a bath sonicator. Sonicate for 5-10 minutes, or until the solid is fully dissolved. The heat generated during sonication can aid in dissolving the compound.
- **Final Check:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Preparation of Working Solution for In Vivo Administration

This protocol provides a method for preparing a working solution of **UCSF924** for in vivo experiments using a common vehicle formulation.

Materials:

- **UCSF924** stock solution in DMSO (e.g., 25 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Sterile Saline (0.9% NaCl)

- Sterile tubes

Protocol:

This example details the preparation of 1 mL of a working solution with a final concentration of 2.5 mg/mL **UCSF924**.

- Initial Dilution in DMSO: If starting from a solid, prepare a stock solution in DMSO as described in the in vitro protocol. For this example, a 25 mg/mL stock in DMSO is used.
- Add PEG300: In a sterile tube, add 400 μ L of PEG300.
- Add **UCSF924**/DMSO Stock: Add 100 μ L of the 25 mg/mL **UCSF924** stock solution in DMSO to the PEG300. Mix thoroughly by vortexing until the solution is homogeneous.
- Add Tween-80: Add 50 μ L of Tween-80 to the mixture and vortex again until the solution is clear and uniform.
- Final Dilution with Saline: Add 450 μ L of sterile saline to the tube to bring the final volume to 1 mL. Vortex one final time to ensure complete mixing. The final concentration of the components will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Administration: The working solution should be prepared fresh on the day of use. If any precipitation or phase separation occurs, gentle warming and/or sonication can be used to redissolve the compound.

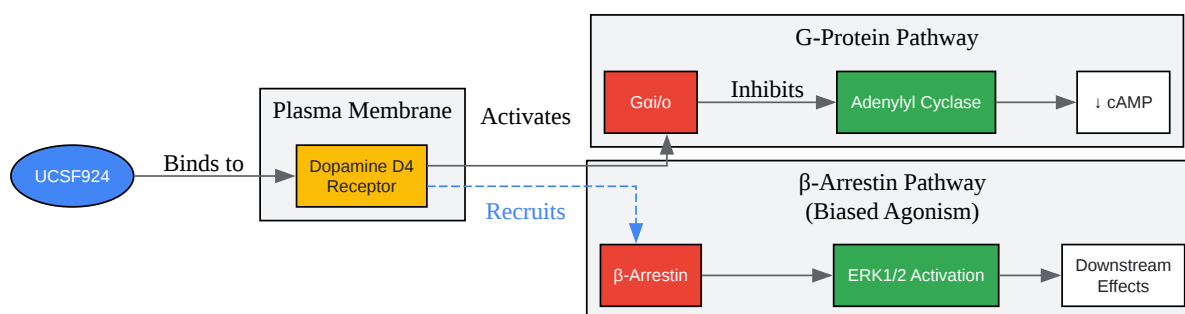
Mechanism of Action and Signaling Pathway

UCSF924 is a partial agonist of the dopamine D4 receptor (DRD4). As a G protein-coupled receptor, DRD4 can signal through two main pathways upon activation: a G protein-dependent pathway and a β -arrestin-dependent pathway. **UCSF924** has been shown to be a biased agonist, preferentially activating the β -arrestin pathway over the Gai/o signaling pathway.

- Gai/o-Dependent Pathway: Canonical activation of DRD4 leads to the coupling of the inhibitory G protein, Gai/o. This results in the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.

- β -Arrestin-Dependent Pathway: **UCSF924** selectively induces the recruitment of β -arrestin to the DRD4 receptor. This can initiate a separate cascade of signaling events, including the activation of mitogen-activated protein kinases (MAPK), such as ERK1/2.

Below is a diagram illustrating the signaling pathways activated by **UCSF924** at the dopamine D4 receptor.



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Caption: **UCSF924** signaling at the DRD4 receptor.

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